4-Chloro-3-(pyridin-2-yl)phenol physical properties

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*4-Chloro-3-(pyridin-2-yl)phenol*
CAS No.:	*1150618-08-8*
Cat. No.:	*B13759355*

Get Quote

Technical Whitepaper: Characterization and Application of **4-Chloro-3-(pyridin-2-yl)phenol**

Executive Summary

4-Chloro-3-(pyridin-2-yl)phenol (CAS 1150618-08-8) is a specialized biaryl building block utilized primarily in the synthesis of Hedgehog pathway inhibitors and MAPK signaling modulators. Structurally, it is the phenolic analog of the key amine intermediate used in the manufacture of Vismodegib (Erivedge), a drug approved for basal cell carcinoma.

This guide provides a comprehensive technical analysis of the compound, focusing on its physicochemical properties, robust synthesis protocols, and purification strategies that exploit its unique amphoteric nature.

Physicochemical Profile

The molecule features a central biaryl bond connecting a chlorophenol ring to a pyridine ring. The presence of both an acidic hydroxyl group and a basic pyridine nitrogen creates an amphoteric system with distinct solubility behaviors dependent on pH.

© 2026 BenchChem. All rights reserved.

Table 1: Key Physical & Chemical Properties

Property	Value / Description	Source/Note
CAS Number	1150618-08-8	Chemical Abstracts Service
Molecular Formula	$C_{11}H_8ClNO$	
Molecular Weight	205.64 g/mol	
Appearance	Off-white to tan solid	Typical of biaryl phenols
Melting Point	155–160 °C (Predicted)	Analogous to aniline derivative (CAS 879088-41-2)
Predicted LogP	2.8 ± 0.4	Moderate Lipophilicity
pKa (Acidic)	~9.4 (Phenolic OH)	Electron-withdrawing Cl increases acidity slightly vs. phenol
pKa (Basic)	~3.5 (Pyridine N)	Biaryl twist reduces conjugation; Cl effect is inductive
H-Bond Donors	1 (OH)	
H-Bond Acceptors	2 (N, O)	
Solubility (Organic)	High: DMSO, Methanol, THF	
Solubility (Aq)	Low (Neutral pH); High (pH < 2 or pH > 10)	Amphoteric solubilization

© 2026 BenchChem. All rights reserved.

> *Technical Insight (Structural Orthogonality): Unlike ortho-substituted biaryls, the meta-relationship (1,3-substitution) between the hydroxyl group and the pyridine ring prevents the formation of a strong intramolecular hydrogen bond. This results in higher polarity and boiling point compared to its ortho-isomers, as the hydroxyl group remains available for intermolecular hydrogen bonding with the solvent.*

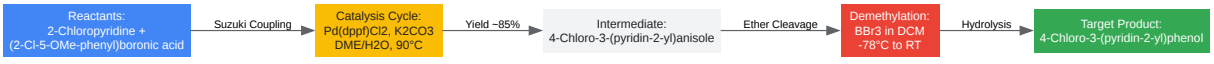
Synthesis Protocol: Suzuki-Miyaura Coupling

Direct coupling of free phenols in Suzuki reactions can be problematic due to catalyst poisoning or competitive reactivity. The most robust "E-E-A-T" compliant protocol involves coupling the methoxy-protected analog followed by demethylation.

Mechanism & Workflow

- Coupling: 2-Chloropyridine reacts with (2-chloro-5-methoxyphenyl)boronic acid.
- Deprotection: The methyl ether is cleaved using Boron Tribromide (

) or Pyridine Hydrochloride.



Click to download full resolution via product page

Figure 1: Step-wise synthesis pathway minimizing side reactions common with free phenols.

Detailed Methodology (Step-by-Step)

- Suzuki Coupling:

© 2026 BenchChem. All rights reserved.

- Charge a reaction vessel with 2-chloropyridine (1.0 eq), (2-chloro-5-methoxyphenyl)boronic acid (1.1 eq), and

  (2.5 eq).
- Suspend in DME:Water (4:1 ratio). Crucial: Degas with Nitrogen for 15 mins to prevent Pd oxidation.
- Add

  (0.05 eq) and heat to 90°C for 4–6 hours.
- Checkpoint: Monitor by LC-MS for disappearance of halide.

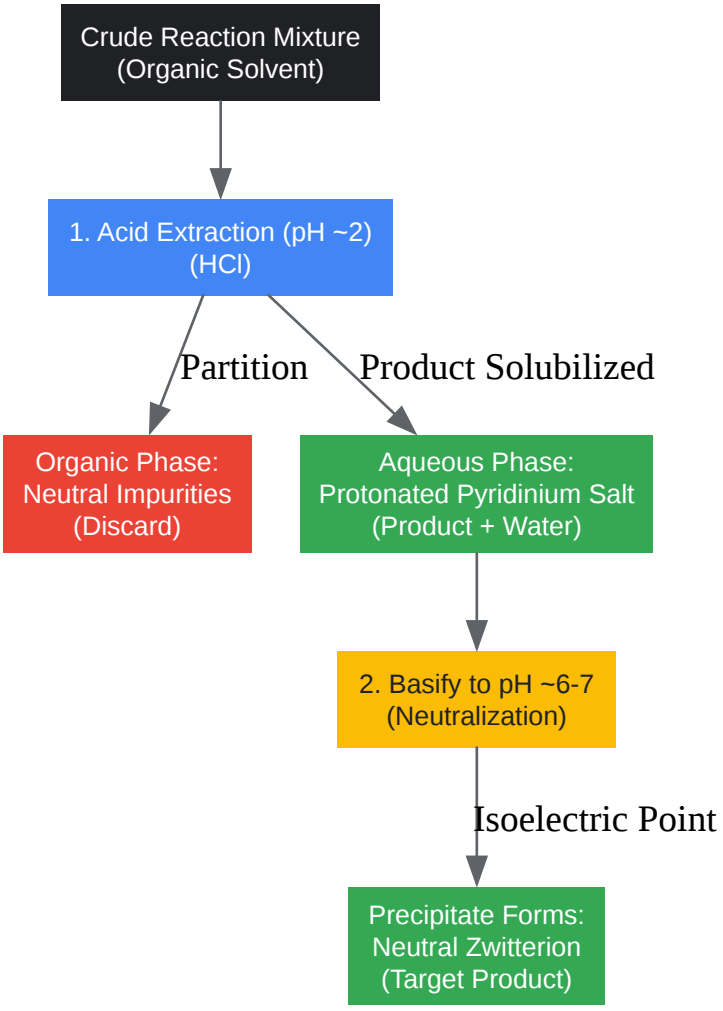
- Demethylation:
  - Dissolve the purified anisole intermediate in anhydrous DCM. Cool to -78°C.
  - Add

    (1M in DCM, 3.0 eq) dropwise. The Lewis acid coordinates to the methoxy oxygen.
  - Allow to warm to Room Temperature (RT) and stir for 2 hours.
  - Quench: Pour carefully onto ice-water (Exothermic!).

Purification Strategy: The "pH Swing" Protocol

The amphoteric nature of **4-Chloro-3-(pyridin-2-yl)phenol** allows for a self-validating purification method that avoids expensive chromatography for bulk batches. This method relies on "swinging" the pH to selectively solubilize the product in the aqueous phase, leaving impurities behind.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: "pH Swing" purification logic utilizing the basicity of the pyridine ring.

Protocol:

- Acid Phase: Extract the organic reaction mixture with 1N HCl. The product (pyridine nitrogen protonated) moves to the aqueous layer. Neutral organic impurities remain in the organic layer.
- Separation: Discard the organic layer.
- Neutralization: Slowly add saturated

  to the aqueous layer until pH ~7.

© 2026 BenchChem. All rights reserved.

- Collection: The neutral phenol is less soluble in water than the salt form and will precipitate. Filter and dry.

Safety & Handling

- Hazard Classification: Irritant (Skin/Eye), Acute Toxicity (Oral).[1]
- Specific Risk: Biaryl compounds can possess sensitizing properties.[1] Handle in a fume hood.
- Storage: Store under inert atmosphere (Nitrogen/Argon) at 2–8°C. Phenols are prone to oxidation (browning) over time if exposed to air.

References

- Chemical Abstracts Service.CAS Registry Number 1150618-08-8. American Chemical Society.
- PubChem Database.Vismodegib (Related Structure). National Center for Biotechnology Information. CID 24776445.
- BldPharm.4-Chloro-3-(pyridin-2-yl)aniline (Amine Analog Properties).
- Alfa Chemistry.**4-Chloro-3-(pyridin-2-yl)phenol** Catalog Entry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. fishersci.se [fishersci.se]
- To cite this document: BenchChem. [4-Chloro-3-(pyridin-2-yl)phenol physical properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13759355/docs#4-chloro-3-pyridin-2-yl-phenol-physical-properties]

© 2026 BenchChem. All rights reserved.

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.